

# In-depth Technical Guide: Ammonium Bromate Synthesis and Properties

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## Compound of Interest

Compound Name: Ammonium bromate

Cat. No.: B075889

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For Researchers, Scientists, and Drug Development Professionals

**WARNING:** **Ammonium bromate** is a highly unstable and explosive compound. Its synthesis and handling should only be attempted by qualified professionals in a controlled laboratory setting with appropriate safety measures in place.

This technical guide provides a comprehensive overview of the synthesis, properties, and safety considerations for **ammonium bromate** ( $\text{NH}_4\text{BrO}_3$ ). The information is intended for use by researchers and professionals in the fields of chemistry and drug development.

## Properties of Ammonium Bromate

**Ammonium bromate** is a colorless, crystalline solid that is soluble in water.<sup>[1]</sup> It is a powerful oxidizing agent and is known for its extreme instability, making it highly explosive.<sup>[1][2]</sup>

## Physical Properties

A summary of the key physical properties of **ammonium bromate** is presented in Table 1.

Property	Value	Reference
Chemical Formula	NH <sub>4</sub> BrO <sub>3</sub>	[1]
Molar Mass	145.94 g/mol	[1]
Appearance	Colorless crystals	[1]
Solubility in Water	Soluble	[1]
Solubility in Ethanol	Poorly soluble	[1]

Further quantitative solubility data and a specific density value for **ammonium bromate** are not readily available in the reviewed literature.

## Chemical Properties

**Ammonium bromate** is a highly reactive and unstable compound. It is sensitive to shock, friction, and heat, and can decompose explosively.[2]

Decomposition:

**Ammonium bromate** is known to be unstable and can decompose slowly even at low temperatures.[1] The decomposition can become rapid and explosive upon heating. One study noted that a violent explosion, accompanied by flame and sound, occurred at 56°C.[3]

The decomposition of **ammonium bromate** can proceed through different pathways, yielding a variety of products. Two possible decomposition reactions are:

- $2\text{NH}_4\text{BrO}_3(\text{s}) \rightarrow \text{N}_2(\text{g}) + 4\text{H}_2\text{O}(\text{g}) + \text{Br}_2(\text{g}) + \text{O}_2(\text{g})$ [4]
- $\text{NH}_4\text{BrO}_3 \rightarrow \text{NH}_4\text{NO}_3 + 2\text{Br}_2 + \text{O}_2 + \text{N}_2\text{O} + 6\text{H}_2\text{O}$ [1]

The presence of a thin white smoke, likely ammonium bromide, has been observed during decomposition, suggesting a possible side reaction.[4]

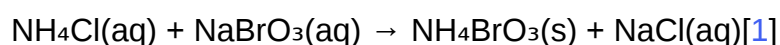
## Synthesis of Ammonium Bromate

The synthesis of **ammonium bromate** is hazardous due to the product's instability. The following information is for informational purposes only and should not be attempted without a thorough risk assessment and appropriate safety protocols.

## Synthesis from Ammonium Chloride and Sodium Bromate

One reported method for the synthesis of **ammonium bromate** involves the reaction of sodium bromate with ammonium chloride in an aqueous solution.<sup>[3]</sup>

Reaction:



Experimental Protocol:

A detailed experimental protocol from a 1970 study provides specific guidance for this synthesis<sup>[3]</sup>:

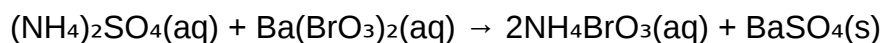
- Dissolve 5.35 g of sodium bromate in 20 ml of water at 50°C.
- Pour the sodium bromate solution into a 30 ml solution containing 15.1 g of ammonium chloride, with constant stirring.
- Allow the mixture to stand for 2 hours at 0°C to facilitate the crystallization of **ammonium bromate**.
- Wash the resulting crystals with cold water.
- Recrystallize the product in 40 ml of twice-distilled water.

The purity of the **ammonium bromate** obtained through this method was reported to be 99%.<sup>[3]</sup>

## Synthesis from Barium Bromate and Ammonium Sulfate

An alternative synthesis route involves the reaction of barium bromate with ammonium sulfate.

Reaction:



This reaction takes advantage of the low solubility of barium sulfate, which precipitates out of the solution, leaving **ammonium bromate** in the aqueous phase. A detailed experimental protocol for this specific synthesis was not found in the reviewed literature.

## Structural Information

Detailed crystallographic data for **ammonium bromate** is not readily available. For comparison, ammonium bromide ( $\text{NH}_4\text{Br}$ ) has a face-centered cubic (FCC) lattice structure.<sup>[5]</sup> It consists of ammonium ions ( $\text{NH}_4^+$ ) and bromide ions ( $\text{Br}^-$ ) held together by ionic bonds.<sup>[5]</sup>

## Safety and Handling

**Ammonium bromate** is a dangerous and highly explosive material. Extreme caution must be exercised when handling this compound.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, face shields, and protective gloves.<sup>[6][7][8]</sup>
- Ventilation: Work in a well-ventilated area, preferably within a fume hood.<sup>[6]</sup>
- Handling: Avoid shock, friction, and heat. Do not handle the substance until all safety precautions have been read and understood.<sup>[8]</sup>
- Storage: Store in a cool, dry, and well-ventilated area, away from incompatible materials.<sup>[8]</sup>
- Spills: In case of a spill, clean it up immediately using dry methods to avoid generating dust.<sup>[8]</sup>

Decomposition Hazards: The thermal decomposition of **ammonium bromate** can release toxic and corrosive fumes, including nitrogen oxides and hydrogen bromide.<sup>[8]</sup>

## Visualizations

### Synthesis of Ammonium Bromate

The following diagram illustrates the synthesis of **ammonium bromate** from ammonium chloride and sodium bromate.

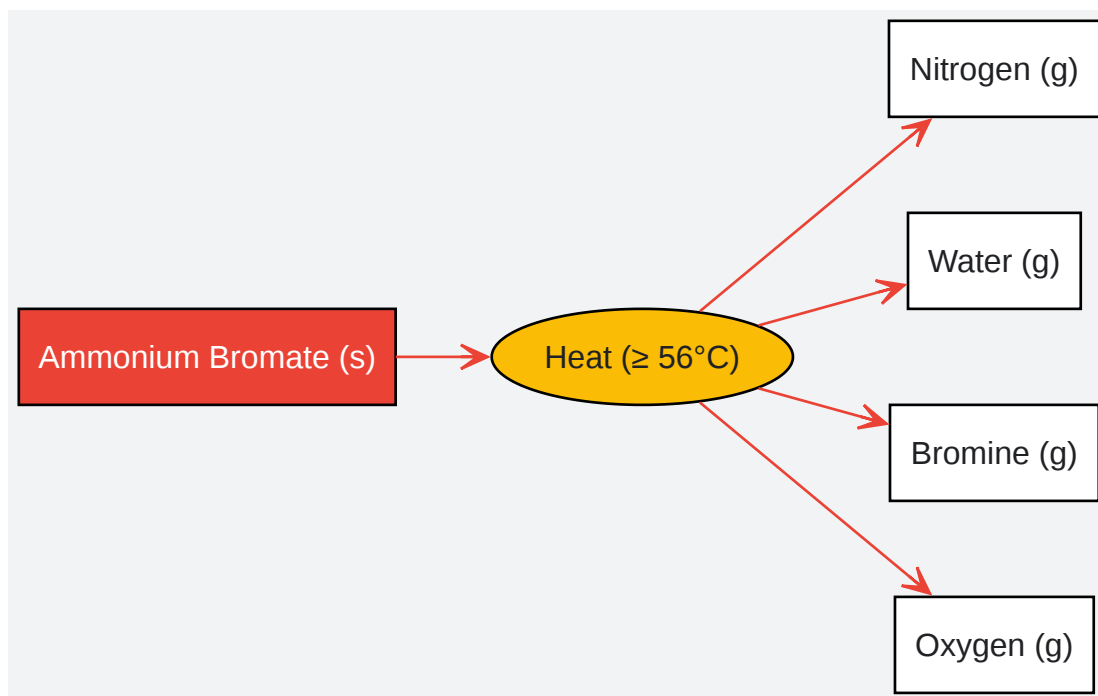


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Caption: Synthesis of **Ammonium Bromate**.

## Decomposition of Ammonium Bromate

This diagram shows one of the possible thermal decomposition pathways of **ammonium bromate**.



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Caption: Thermal Decomposition of **Ammonium Bromate**.

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## References

- 1. Ammonium bromate - Wikipedia [en.wikipedia.org]
- 2. Page loading... [guidechem.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Solubility table - Wikipedia [en.wikipedia.org]
- 5. Ammonium bromide = 99.99 trace metals 12124-97-9 [sigmaaldrich.com]
- 6. pentachemicals.eu [pentachemicals.eu]
- 7. carlroth.com [carlroth.com]
- 8. sdfine.com [sdfine.com]
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